

1-Palmitoyl-2-oleoyl-3-bromopropanediol CAS number and identifiers

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Compound of Interest

Compound Name: 1-Palmitoyl-2-oleoyl-3-bromopropanediol

Cat. No.: B15561643

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Technical Guide: 1-Palmitoyl-2-oleoyl-3-bromopropanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide serves to provide available information on **1-Palmitoyl-2-oleoyl-3-bromopropanediol**. Despite a comprehensive search, in-depth technical data, including experimental protocols, quantitative data, and associated signaling pathways for this specific compound, is not readily available in the public domain. The information that can be provided at this time pertains to its chemical identifiers.

Chemical Identifiers

A crucial piece of information for any chemical compound is its CAS (Chemical Abstracts Service) number, which is a unique numerical identifier. For **1-Palmitoyl-2-oleoyl-3-bromopropanediol**, the primary identifier is:

Identifier	Value
CAS Number	80749-30-0[1]

Additional identifiers found include:

Identifier	Value
Name	1-Palmitoyl-2-Oleoyle-3-Bromopropanediol[1][2] [3][4]
CBNumber	CB417085801[2]

It is important to note that while information on similar lipid structures, such as various triglycerides, is abundant, data specifically for the brominated propanediol derivative is scarce. The available search results primarily consist of listings from chemical suppliers and databases, which confirm its existence and CAS number but do not offer detailed scientific literature or experimental data.[1][2][3][4]

Due to the lack of available information on experimental protocols, biological activity, or involvement in signaling pathways, this guide cannot provide detailed methodologies, data tables, or visualizations as originally intended. Further research and publication in peer-reviewed journals would be necessary to populate these areas of knowledge for **1-Palmitoyl-2-oleoyle-3-bromopropanediol**.

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References

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